

4-Chlorobutanamide CAS number and IUPAC name

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Compound of Interest

Compound Name: 4-Chlorobutanamide

Cat. No.: B1293659

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An In-depth Technical Guide to 4-Chlorobutanamide

For professionals in research, chemical synthesis, and drug development, this document provides a comprehensive overview of **4-Chlorobutanamide**, including its chemical identifiers, physical and chemical properties, detailed synthesis protocols, and its potential biological significance.

IUPAC Name: **4-chlorobutanamide**^{[1][2][3]} CAS Number: 2455-04-1^{[1][3][4][5]}

Physicochemical Properties

A summary of the key quantitative data for **4-Chlorobutanamide** is presented in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₄ H ₈ ClNO	[1][4]
Molecular Weight	121.57 g/mol	[4][5]
Melting Point	99-100 °C	[3]
Boiling Point	294.8 °C at 760 mmHg	[3]
Density	1.138 g/cm ³	[3]
Flash Point	132.1 °C	[3]
Solubility	Soluble in water and organic solvents	[1]
Appearance	White crystalline solid	

Synthesis of 4-Chlorobutanamide

The synthesis of **4-Chlorobutanamide** can be effectively achieved through the amidation of 4-chlorobutanoyl chloride. This process involves the reaction of 4-chlorobutanoyl chloride with ammonia.

Experimental Protocol: Amidation of 4-Chlorobutanoyl Chloride

This protocol details the synthesis of **4-Chlorobutanamide** from 4-chlorobutanoyl chloride and aqueous ammonia.

Materials:

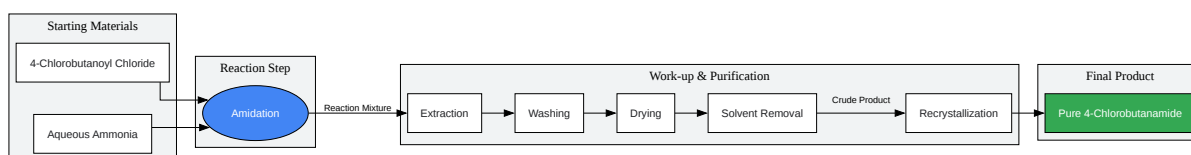
- 4-Chlorobutanoyl chloride
- Concentrated aqueous ammonia (e.g., 28-30% solution)
- Dichloromethane (or other suitable organic solvent)
- Saturated sodium bicarbonate solution

- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Ice bath
- Round-bottom flask equipped with a mechanical stirrer, thermometer, and an addition funnel
- Separatory funnel
- Rotary evaporator

Procedure:

- In the reaction vessel, place a cooled (0-5 °C) solution of aqueous ammonia.
- Dissolve the 4-chlorobutanoyl chloride in an equal volume of dichloromethane.
- Slowly add the 4-chlorobutanoyl chloride solution to the stirred ammonia solution via the addition funnel, ensuring the internal temperature is maintained between 0-5 °C. The addition should be controlled to prevent a rapid increase in temperature.
- After the addition is complete, continue to stir the reaction mixture at 0-5 °C for an additional 1-2 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Once the reaction is complete, allow the mixture to warm to room temperature.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Extract the aqueous layer with two additional portions of dichloromethane.
- Combine the organic extracts and wash them sequentially with saturated sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.

- Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude **4-Chlorobutanamide**.
- The crude product can be further purified by recrystallization.



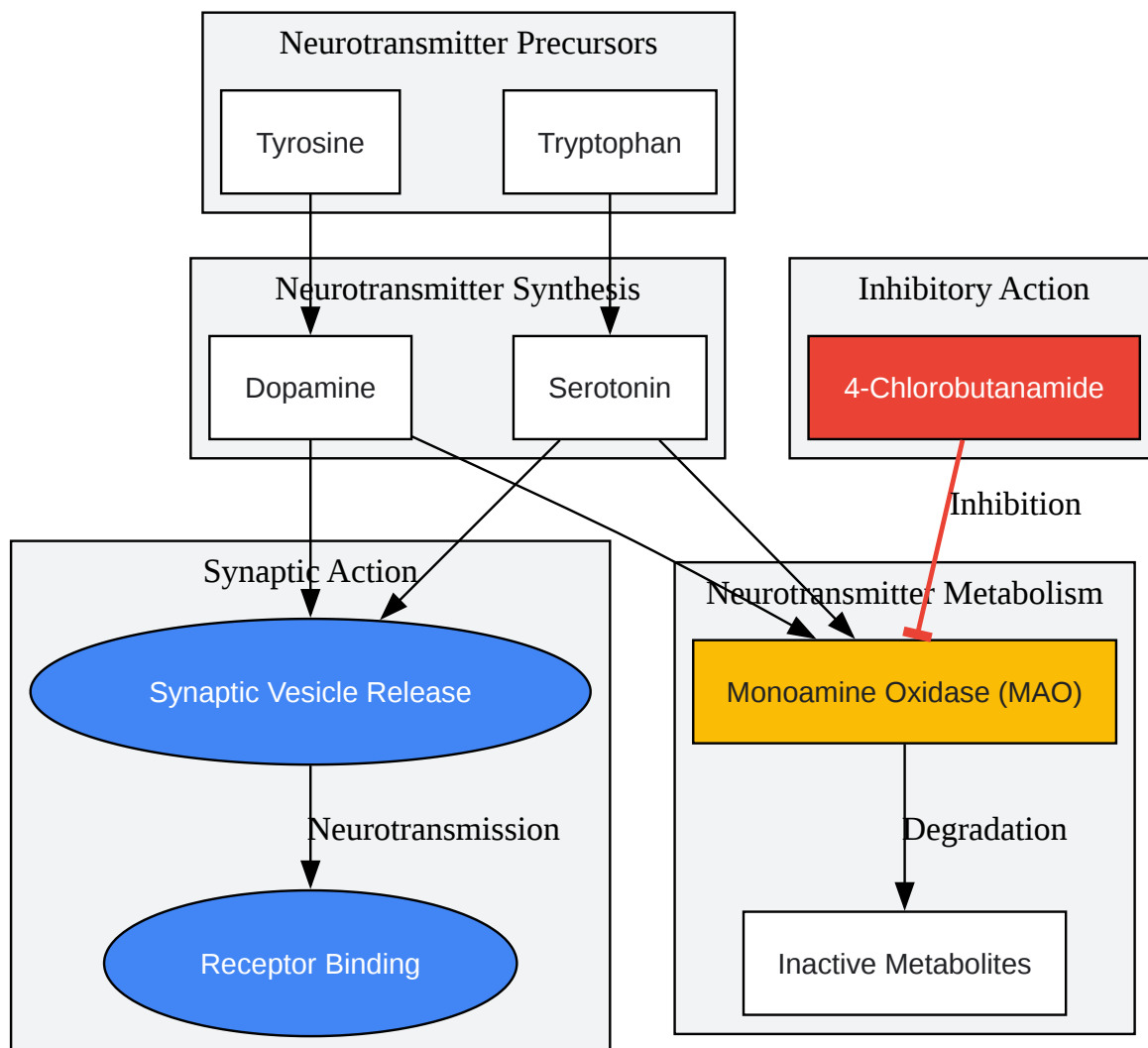
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Caption: Synthesis workflow for **4-Chlorobutanamide**.

Biological Activity and Potential Mechanism of Action

Research has indicated that **4-Chlorobutanamide** may exhibit biological activity, notably as a potential inhibitor of monoamine oxidase (MAO). MAO is a family of enzymes responsible for the oxidative deamination of monoamines, such as dopamine, serotonin, and norepinephrine. Inhibition of MAO leads to increased levels of these neurotransmitters in the brain, a mechanism of action for several antidepressant and anti-Parkinson's disease drugs.

The potential inhibitory effect of **4-Chlorobutanamide** on MAO suggests its utility as a scaffold in the development of novel therapeutics targeting neurological and psychiatric disorders.



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